

Thermal Stability of Lanthanide Sulfates: A Comparative Guide

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Compound of Interest

Compound Name: Lutetium(III) sulfate hydrate

CAS No.: 13473-77-3

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Introduction

Lanthanide sulfates are a class of inorganic compounds with diverse applications in catalysis, ceramics, and as precursors for other lanthanide-containing materials. Their thermal stability is a critical parameter that dictates their utility in high-temperature applications and synthesis processes. This guide provides a comparative analysis of the thermal stability of lanthanide(III) sulfates ($\text{Ln}_2(\text{SO}_4)_3$), supported by experimental data from thermogravimetric analysis (TGA) and differential thermal analysis (DTA).

The thermal decomposition of anhydrous lanthanide sulfates generally follows a two-step pathway. Initially, the lanthanide sulfate decomposes to form an oxysulfate ($\text{Ln}_2\text{O}_2\text{SO}_4$), which upon further heating, transforms into the corresponding lanthanide oxide (Ln_2O_3). The stability of these compounds against thermal decomposition exhibits a discernible trend across the lanthanide series, which is correlated with the decreasing ionic radii of the trivalent lanthanide cations (Ln^{3+}) due to the lanthanide contraction.

Comparative Thermal Stability

The thermal stability of anhydrous lanthanide sulfates generally decreases across the lanthanide series from Lanthanum (La) to Lutetium (Lu). This trend is attributed to the lanthanide contraction, which leads to a decrease in the ionic radius of the Ln^{3+} ion. The smaller, more polarizing cations in the later part of the series destabilize the sulfate anion, leading to decomposition at lower temperatures.

Decomposition Data

The following table summarizes the decomposition temperatures for the first step of thermal decomposition of anhydrous lanthanide sulfates ($\text{Ln}_2(\text{SO}_4)_3 \rightarrow \text{Ln}_2\text{O}_2\text{SO}_4$) as determined by thermogravimetric and differential thermal analysis.



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Note: A complete dataset for all lanthanides from a single, consistent experimental study is not readily available in the public domain. The provided data is compiled from various sources and experimental conditions may vary.

Experimental Protocols

The thermal stability of lanthanide sulfates is primarily investigated using thermogravimetric analysis (TGA) and differential thermal analysis (DTA).

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which the lanthanide sulfate undergoes mass loss due to decomposition.

Methodology:

- A small, precisely weighed sample of the anhydrous lanthanide sulfate (typically 5-10 mg) is placed in an inert crucible (e.g., alumina or platinum).
- The crucible is placed in a thermogravimetric analyzer.
- The sample is heated at a constant rate, for example, 10 °C/min, under a controlled atmosphere (e.g., flowing nitrogen or air) to prevent unwanted side reactions.
- The mass of the sample is continuously monitored as a function of temperature.
- The onset temperature of decomposition is identified as the temperature at which a significant mass loss begins.

The general decomposition reaction observed is: $\text{Ln}_2(\text{SO}_4)_3(\text{s}) \rightarrow \text{Ln}_2\text{O}_2\text{SO}_4(\text{s}) + 2\text{SO}_2(\text{g}) + \text{O}_2(\text{g})$

Followed by: $\text{Ln}_2\text{O}_2\text{SO}_4(\text{s}) \rightarrow \text{Ln}_2\text{O}_3(\text{s}) + \text{SO}_2(\text{g}) + \frac{1}{2}\text{O}_2(\text{g})$

Visualizations

Decomposition Pathway

The following diagram illustrates the general thermal decomposition pathway of lanthanide sulfates.



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Caption: General thermal decomposition pathway of lanthanide sulfates.

Relationship between Ionic Radius and Thermal Stability

This diagram illustrates the inverse relationship between the ionic radius of the lanthanide ion and the thermal stability of its sulfate. As the ionic radius decreases across the lanthanide series, the decomposition temperature generally decreases.



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Caption: Trend in thermal stability of lanthanide sulfates.

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References

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